

Comparative Spectroscopic Guide: (1-Propyl-1H-pyrazol-5-yl)methanol

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Compound of Interest

Compound Name: (1-Propyl-1H-pyrazol-5-yl)methanol

CAS No.: 1007517-79-4

Cat. No.: B3039301

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Executive Summary

(1-Propyl-1H-pyrazol-5-yl)methanol (CAS: 1007517-79-4) is a critical heterocyclic building block, primarily utilized in the synthesis of kinase inhibitors and agrochemical fungicides. Its structural integrity is defined by the N1-propyl alkylation and the C5-hydroxymethyl functionalization.

While Nuclear Magnetic Resonance (NMR) remains the gold standard for structural elucidation, UV-Vis spectroscopy is the workhorse for routine purity assessment, High-Performance Liquid Chromatography (HPLC) detection, and reaction monitoring.

This guide provides a comparative analysis of the spectral properties of the Propyl derivative against its closest structural analog, the Methyl derivative ((1-Methyl-1H-pyrazol-5-yl)methanol), and evaluates the efficacy of UV-Vis against alternative detection methods.

Theoretical & Spectral Profile

The Chromophore System

The absorption profile of **(1-Propyl-1H-pyrazol-5-yl)methanol** is governed by the pyrazole ring's

transitions. Unlike benzene derivatives, the pyrazole ring is electron-rich but possesses distinct asymmetry due to the pyrrole-like (N1) and pyridine-like (N2) nitrogen atoms.

- Primary Band (E-Band):

- . High intensity (

-). Arises from the fundamental aromatic transition.

- Secondary Band (B-Band):

- (often a shoulder). Lower intensity. This band is highly sensitive to solvent polarity and pH.

Structural Comparison: Propyl vs. Methyl

The substitution of a methyl group (in the standard reference) with a propyl group (in the target analyte) exerts a positive inductive effect (+I). However, because the alkyl chain does not participate in conjugation, the bathochromic shift (red shift) is negligible (

).

Key Takeaway: Researchers can validly use the spectral libraries of (1-Methyl-1H-pyrazol-5-yl)methanol to predict the

of the propyl analog, provided the solvent system remains constant.

Comparative Analysis: Performance & Alternatives

This section compares the target analyte against its structural analog and alternative analytical techniques.

Table 1: Spectral & Physicochemical Comparison (Analog vs. Target)

Feature	Target Analyte (1-Propyl-1H-pyrazol-5-yl)methanol	Reference Analog (1-Methyl-1H-pyrazol-5-yl)methanol	Interpretation
(MeOH)	212 nm (Predicted)	211 nm (Experimental)	Minimal electronic perturbation by propyl chain.
Molar Absorptivity ()			Slight decrease in due to higher MW/steric bulk.
Solvent Sensitivity	Moderate	Moderate	Both show hypsochromic (blue) shifts in water vs. MeOH.
HPLC Detection	210 nm or 220 nm	210 nm	Identical detection protocols apply.
Lipophilicity (LogP)	0.85 (Est.)	0.20	Propyl derivative retains longer on C18 columns.

Table 2: Method Performance Comparison (UV-Vis vs. Alternatives)

Metric	UV-Vis Spectroscopy	HPLC-PDA (Photodiode Array)	¹ H-NMR
Specificity	Low (Class-selective)	High (Retention time + Spectrum)	Very High (Structural fingerprint)
Sensitivity	High (M range)	High (M range)	Low (mM range required)
Throughput	Rapid (< 1 min)	Moderate (10-30 min)	Slow (Prep intensive)
Primary Use	Concentration/Purity Check	Impurity Profiling	Structural Confirmation

Experimental Protocol: UV-Vis Characterization

Objective: To determine the

and Molar Extinction Coefficient (

) of **(1-Propyl-1H-pyrazol-5-yl)methanol**.

Reagents & Equipment[1][2][3]

- Analyte: **(1-Propyl-1H-pyrazol-5-yl)methanol** (>95% purity).
- Solvent: HPLC-grade Methanol (Cutoff: 205 nm) or Acetonitrile (Cutoff: 190 nm). Note: Do not use Acetone (Cutoff: 330 nm).
- Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Agilent Cary 60 or Shimadzu UV-1900).
- Cuvettes: Quartz (1 cm path length). Glass absorbs UV <300 nm and must be avoided.

Step-by-Step Methodology

- Stock Preparation:
 - Weigh 14.0 mg of the analyte into a 100 mL volumetric flask.

- Dissolve in Methanol. Sonicate for 2 minutes to ensure complete dissolution.
- Concentration:
.
- Serial Dilution (Critical for Linearity):
 - Prepare three working standards:
 - Std A:

(1 mL Stock

100 mL).
 - Std B:

(2.5 mL Stock

100 mL).
 - Std C:

(5 mL Stock

100 mL).
- Baseline Correction:
 - Fill two matched quartz cuvettes with pure Methanol.
 - Run "Auto-Zero/Baseline" from 200 nm to 400 nm.
- Acquisition:
 - Replace the sample cuvette with Std B (

).
 - Scan parameters: Speed = Medium; Bandwidth = 1.0 nm.

- Record absorbance at

(approx 212 nm).
- Validation:
 - Calculate

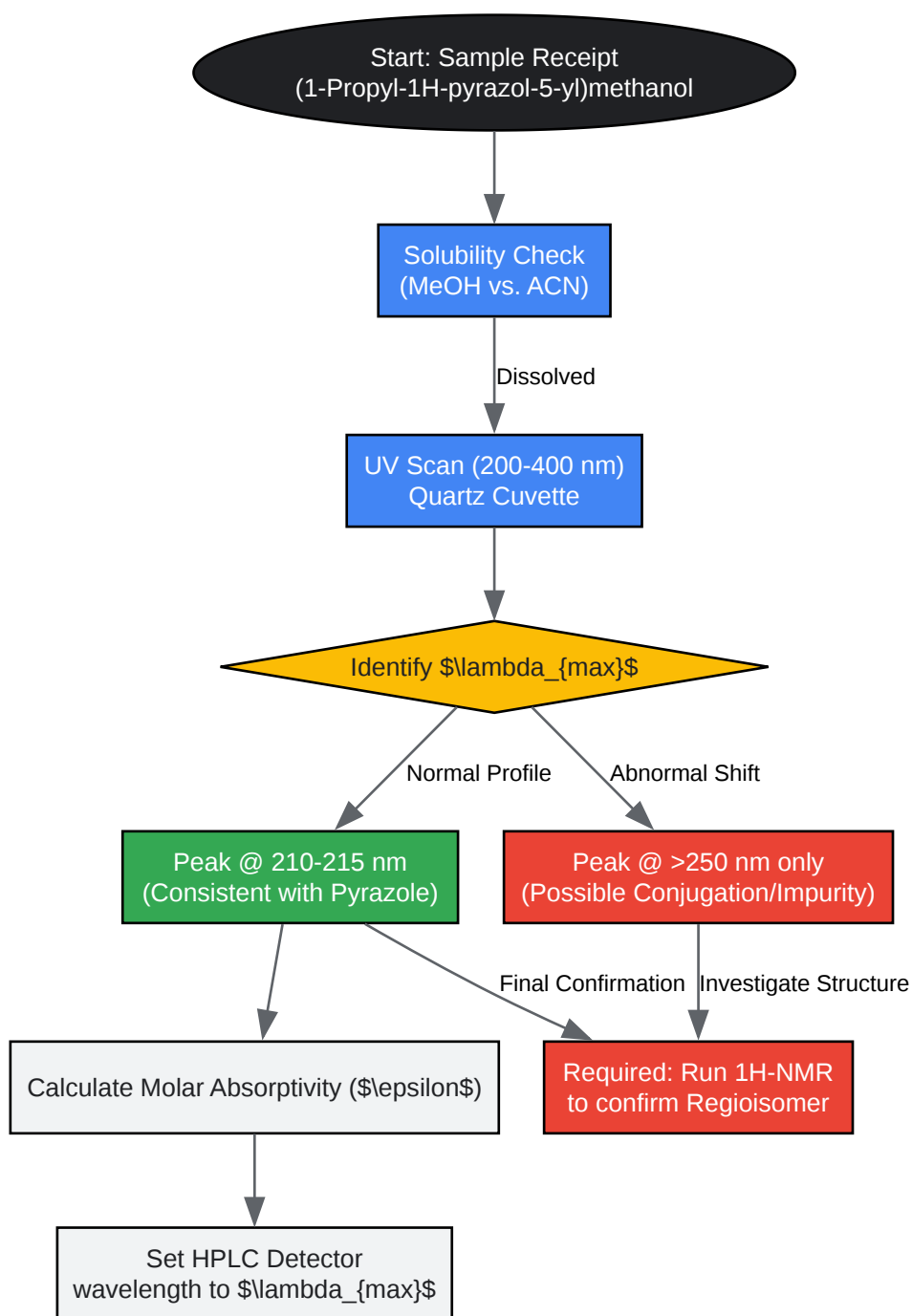
using Beer-Lambert Law:

.
 - If

, dilute further to avoid non-linearity.

Workflow Visualization

The following diagram outlines the decision-making process for characterizing this pyrazole derivative, distinguishing between routine QC and structural validation.



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Figure 1: Analytical workflow for validating spectral properties of N-alkyl pyrazoles prior to HPLC method development.

Scientific Analysis: The Regioisomer Challenge

A critical aspect often overlooked in "Comparison Guides" is the synthesis byproduct. The N-alkylation of pyrazoles often produces two isomers:

- 1,5-isomer (Target): Propyl on N1, Hydroxymethyl on C5.
- 1,3-isomer (Impurity): Propyl on N1, Hydroxymethyl on C3.

Can UV-Vis distinguish them? Generally, no. The electronic environments of the 1,3- and 1,5-isomers are too similar to produce a distinct shift (

) in the UV spectrum.

- Recommendation: Do not rely on UV-Vis to certify regio-purity. Use UV-Vis to determine concentration, but rely on NOESY NMR (Nuclear Overhauser Effect Spectroscopy) to confirm the spatial proximity of the propyl protons to the hydroxymethyl group.

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